

# Early Studies on the Formation of Iodo-silanes: A Technical Guide

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## Compound of Interest

Compound Name: *Triiodosilane*

Cat. No.: *B3047058*

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This technical guide delves into the foundational studies on the formation of iodo-silanes, providing a detailed look at the pioneering work that established the basis for the synthesis of this important class of compounds. The information presented herein is crucial for understanding the fundamental chemistry of iodo-silanes and serves as a valuable resource for researchers in various fields, including materials science and medicinal chemistry.

## Core Synthesis and Physical Properties

The seminal early work on the formation of iodo-silanes was conducted by H. J. Emeléus, A. G. Maddock, and C. Reid in 1941. Their research detailed the direct synthesis of a range of iodo-silanes through the reaction of silane ( $\text{SiH}_4$ ) with hydrogen iodide (HI). This reaction, catalyzed by aluminum iodide ( $\text{AlI}_3$ ), yields a mixture of iodosilane ( $\text{SiH}_3\text{I}$ ), diiodosilane ( $\text{SiH}_2\text{I}_2$ ), **triiodosilane** ( $\text{SiHI}_3$ ), and tetraiodosilane ( $\text{SiI}_4$ ).<sup>[1][2][3][4][5]</sup>

The following tables summarize the key physical properties of the iodo-silanes produced in these early studies.

Table 1: Physical Properties of Iodo-silanes

Compound	Formula	Molecular Weight ( g/mol )	Boiling Point (°C)	Melting Point (°C)
Iodosilane	SiH <sub>3</sub> I	158.01	45.8	-56.6
Diiodosilane	SiH <sub>2</sub> I <sub>2</sub>	283.91	149-150	-1
Triiodosilane	SiHI <sub>3</sub>	409.81	220	8
Tetraiodosilane	SiI <sub>4</sub>	535.70	287-288	120-121

Data sourced from various chemical suppliers and databases and cross-referenced with early literature.[\[6\]](#)[\[7\]](#)

Table 2: Vapor Pressure Data for Iodo-silanes

Compound	Formula	Vapor Pressure
Diiodosilane	SiH <sub>2</sub> I <sub>2</sub>	55 °C at 25 Torr
Triiodosilane	SiHI <sub>3</sub>	95 °C at 12 Torr
Tetraiodosilane	SiI <sub>4</sub>	125 °C at 30 Torr

Data sourced from Gelest, Inc.[\[7\]](#)

## Experimental Protocols

The following section details the experimental protocol for the synthesis of iodo-silanes as described in the foundational 1941 study by Emeléus, Maddock, and Reid.

## Synthesis of Iodo-silanes from Silane and Hydrogen Iodide

Reactants:

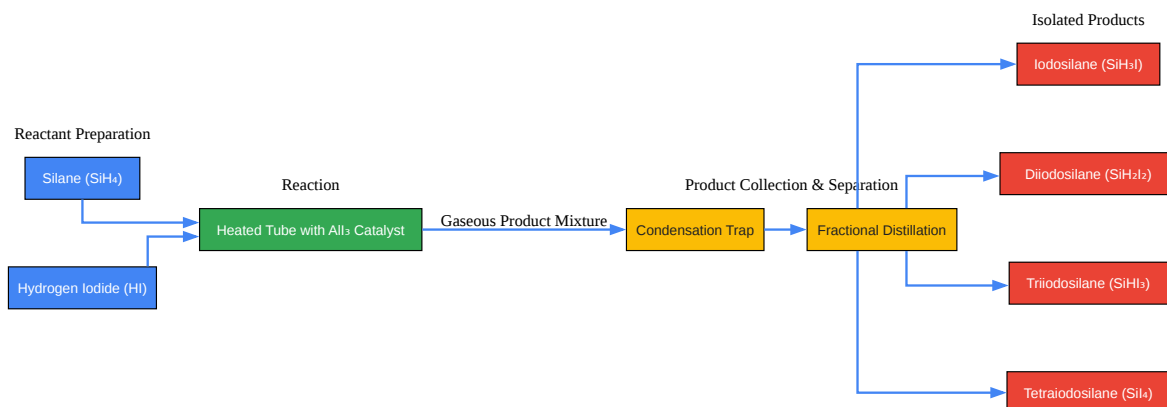
- Silane (SiH<sub>4</sub>)

- Hydrogen Iodide (HI)
- Aluminum Iodide ( $\text{AlI}_3$ ) - as a catalyst

#### General Procedure:

The reaction is carried out by passing a mixture of silane and hydrogen iodide over a heated tube containing aluminum iodide. The products are then collected and separated by fractional distillation. The degree of iodination is controlled by the ratio of the reactants and the reaction conditions.

#### Experimental Workflow:

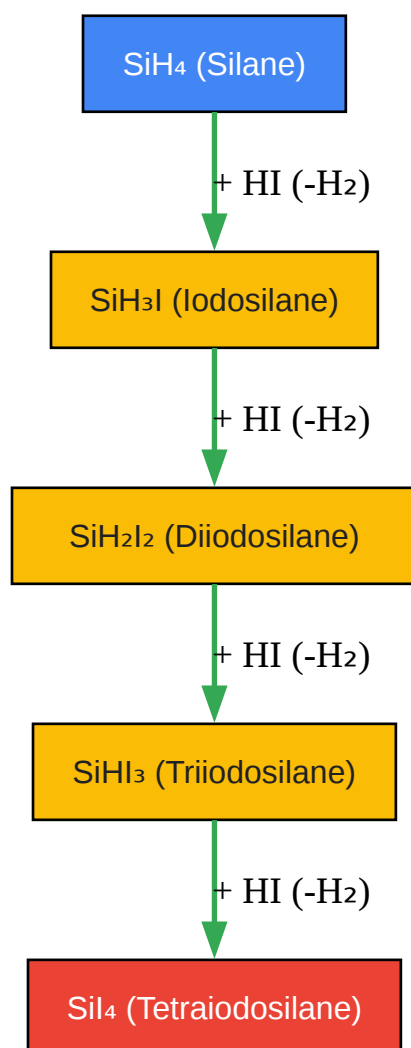


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Caption: Experimental workflow for the synthesis of iodo-silanes.

## Reaction Pathway

The formation of the various iodo-silanes proceeds through a stepwise substitution of hydrogen atoms in the silane molecule with iodine atoms. The aluminum iodide catalyst facilitates this process by acting as a Lewis acid, activating the silicon-hydrogen bond.



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Caption: Stepwise formation of iodo-silanes.

## Conclusion

The early investigations into the synthesis of iodo-silanes laid the groundwork for the development of a wide range of silicon-based compounds with diverse applications. The direct reaction of silane with hydrogen iodide, as pioneered by Emeléus, Maddock, and Reid, remains a fundamental method for the preparation of these valuable chemical intermediates. This guide provides a concise yet comprehensive overview of these foundational studies, offering valuable insights for today's researchers and scientists.

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